

residue trial design for tolclofos-methyl MRL derivation

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Compound Focus: Tolclofos-methyl

CAS No.: 57018-04-9

Cat. No.: S545544

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An Overview of the EU MRL Regulatory Framework

Maximum Residue Levels (MRLs) in the European Union are established under **Regulation (EC) No 396/2005** [1]. This regulation harmonizes MRLs for about 315 food and feed products and covers roughly 1100 pesticides.

A key principle is the **default MRL of 0.01 mg/kg**, which applies where a pesticide is not specifically mentioned or for unauthorized substances [1]. The European Food Safety Authority (EFSA) is responsible for conducting consumer risk assessments based on pesticide toxicity, expected residue levels, and European diets [1].

MRL applications are often submitted by applicants in accordance with **Article 6 of Regulation (EC) No 396/2005**, as demonstrated in the case of **tolclofos-methyl** [2]. The process involves a data-backed request to a national authority, assessment by EFSA, and a public consultation period to gather wider scientific input [3] [4].

Case Study: MRL Modification for Tolclofos-methyl in Potatoes

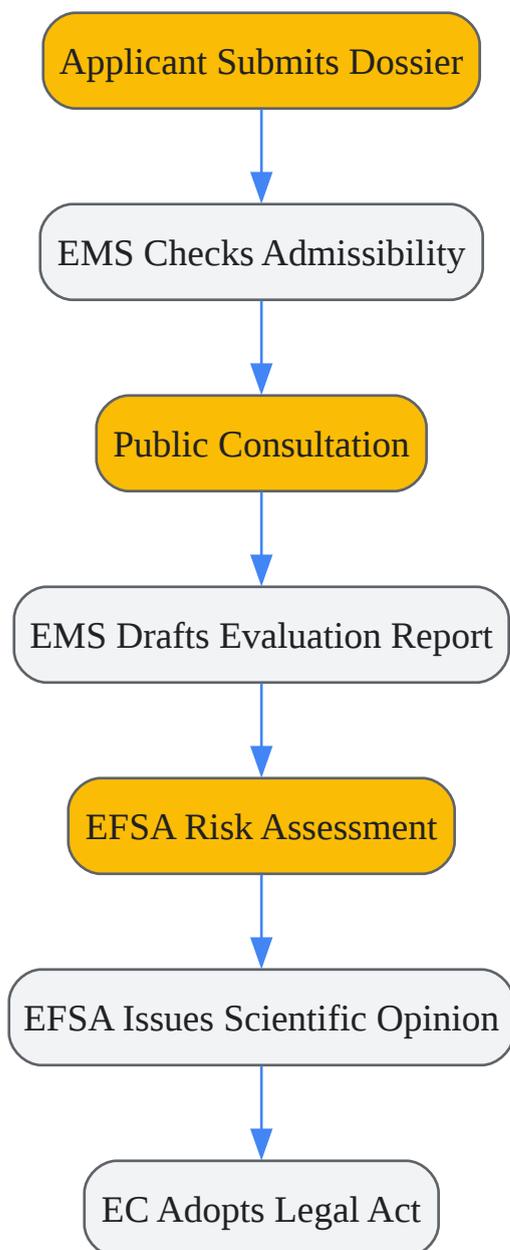
A 2017 EFSA opinion documents a successful application to modify the MRL for **tolclofos-methyl** in potatoes [2]. The data submitted supported deriving a new MRL, and EFSA concluded the use was safe.

The table below summarizes the key endpoints from this assessment:

Assessment Endpoint	Detail for Tolclofos-methyl in Potatoes	Justification & Implications
Enforcement MRL	0.2 mg/kg	Data supported this specific level for potatoes [2].
Analytical Method	Adequate enforcement method available	Based on the QuEChERS method (EN 15662) [2].
Consumer Risk	No risk identified	Exposure did not exceed toxicological reference values [2].
Animal Commodities	No MRL amendment needed	Residues in potatoes do not necessitate changes to MRLs for animal products [2].

Generalized Workflow for MRL Derivation

The following diagram maps the key stages in the MRL derivation process, from initial application to final implementation. This workflow is consistent across various MRL assessments [2] [4].



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To cite this document: Smolecule. [residue trial design for tolclofos-methyl MRL derivation].

Smolecule, [2026]. [Online PDF]. Available at:

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